

# Cr-Mo-Si ternary phase diagram evaluation

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## Compound of Interest

Compound Name: Molybdenum silicide

Cat. No.: B077889

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## An In-depth Technical Guide to the Cr-Mo-Si Ternary Phase Diagram

This technical guide provides a comprehensive evaluation of the Chromium-Molybdenum-Silicon (Cr-Mo-Si) ternary phase diagram for researchers, scientists, and materials development professionals. It covers the essential phase equilibria, crystallographic data, and experimental methodologies reported in the scientific literature.

## Introduction

The Cr-Mo-Si system is of significant interest for the development of high-temperature structural materials, particularly for applications in gas turbines and aerospace engines where a combination of high strength, creep resistance, and oxidation resistance is required. The addition of Molybdenum and Silicon to Chromium-based alloys can lead to the formation of various intermetallic phases that influence the mechanical and chemical properties at elevated temperatures. A thorough understanding of the phase equilibria is crucial for designing alloys with optimized performance.

## Phase Equilibria and Intermetallic Phases

The Cr-Mo-Si system is characterized by the presence of several key intermetallic phases, most notably the  $(\text{Cr},\text{Mo})_3\text{Si}$  and  $(\text{Cr},\text{Mo})_5\text{Si}_3$  silicides, which exhibit a range of solid solutions. A significant feature of this ternary system is the formation of a ternary  $\sigma$ -phase at high temperatures.

## Isothermal Sections

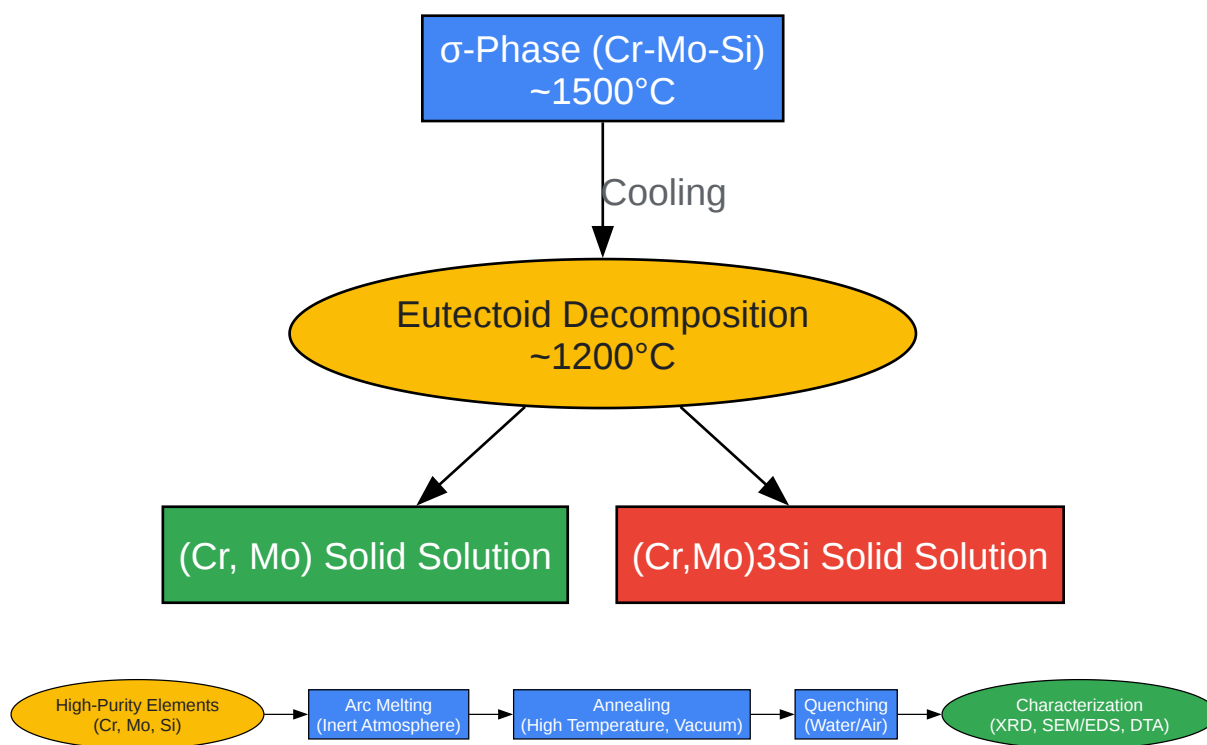
Experimental investigations have determined the phase relationships at various temperatures. Isothermal sections at 1000 °C and 1200 °C have been established, revealing several two-phase and three-phase regions.[1]

Table 1: Phase Equilibria in the Cr-Mo-Si System at 1000 °C and 1200 °C[1]

Temperature	Three-Phase Regions	Two-Phase Regions
1200 °C	(Cr,Mo) + (Cr,Mo) <sub>3</sub> Si + $\sigma$	(Cr,Mo) + (Cr,Mo) <sub>3</sub> Si, (Cr,Mo) + $\sigma$ , (Cr,Mo) <sub>3</sub> Si + $\sigma$ , (Cr,Mo) <sub>3</sub> Si + (Cr,Mo) <sub>5</sub> Si <sub>3</sub> , (Cr,Mo) <sub>5</sub> Si <sub>3</sub> + MoSi <sub>2</sub> , CrSi <sub>2</sub> + MoSi <sub>2</sub> , CrSi + CrSi <sub>2</sub> , Cr <sub>5</sub> Si <sub>3</sub> + CrSi, (Cr,Mo) <sub>3</sub> Si + Cr <sub>5</sub> Si <sub>3</sub> , (Cr,Mo) + Cr <sub>5</sub> Si <sub>3</sub>
1000 °C	(Cr,Mo) + (Cr,Mo) <sub>3</sub> Si + (Cr,Mo) <sub>5</sub> Si <sub>3</sub>	(Cr,Mo) + (Cr,Mo) <sub>3</sub> Si, (Cr,Mo) <sub>3</sub> Si + (Cr,Mo) <sub>5</sub> Si <sub>3</sub> , (Cr,Mo) <sub>5</sub> Si <sub>3</sub> + MoSi <sub>2</sub> , CrSi <sub>2</sub> + MoSi <sub>2</sub> , CrSi + CrSi <sub>2</sub> , Cr <sub>5</sub> Si <sub>3</sub> + CrSi, (Cr,Mo) <sub>3</sub> Si + Cr <sub>5</sub> Si <sub>3</sub> , (Cr,Mo) + Cr <sub>5</sub> Si <sub>3</sub>

## The Ternary $\sigma$ -Phase

A ternary  $\sigma$ -phase with a composition of Cr<sub>0.39–0.57</sub>Mo<sub>0.47–0.29</sub>Si<sub>0.14</sub> has been identified at 1500 °C.[2] This phase is not stable at lower temperatures and undergoes a eutectoid decomposition at approximately 1200 °C into (Cr, Mo) and (Cr,Mo)<sub>3</sub>Si solid solutions.[2]



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## References

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